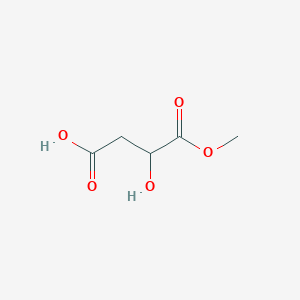

2-Hydroxysuccinic Acid Methyl Ester

• CAS: 140235-34-3
• Synonyms: Methyl 2-Hydroxy-3-carboxypropanoate; 2-Hydroxybutanedioic Acid 1-Methyl Ester; 1-Methyl Malate; Malic Acid 1-Methyl Ester
• Molecular Formula: C5H8O5
• Molecular Weight: 148.11 g/mol
• SMILES: COC(=O)C(CC(=O)O)O
• InChI: InChI=1S/C5H8O5/c1-10-5(9)3(6)2-4(7)8/h3,6H,2H2,1H3,(H,7,8)
• InChIKey: RTSODCRZYKSCLO-UHFFFAOYSA-N

Quantifying malic acid-related impurities in pharmaceutical formulations demands authenticated reference standards with defined stereochemistry. 2-Hydroxysuccinic Acid Methyl Ester (CAS 140235-34-3)-designated Malic Acid Impurity 2-is a racemic/undefined stereoisomer reference standard, distinct from isolated enantiomers (CAS 83540-94-7, 66212-45-1). Solid form (mp 70-75°C) ensures precise weighing for HPLC/GC system suitability, relative retention time calibration, and impurity quantification per ICH Q3A/B guidelines. Also serves as a versatile building block in organic synthesis where stereochemical purity is deferred. Bulk quantities available for QC and R&D.

2-Hydroxysuccinic Acid Methyl Ester Overview

2-Hydroxysuccinic Acid Methyl Ester, also known as 1-Methyl malate, is a derivative of malic acid with the molecular formula C5H8O5 and a molecular weight of 148.11 g/mol [1]. This compound is characterized by its hydroxyl and ester functional groups, existing as a solid with a reported melting point of 70-75°C [2]. It is commonly employed as an intermediate in organic synthesis and as a fully characterized reference standard for malic acid impurity profiling in pharmaceutical development [3].

Designation Malic Acid Impurity 2 reference standard (racemic/undefined stereoisomer)

Physical Form Solid state; may simplify gravimetric handling

Synthesis Role Racemic feedstock; supports synthesis without stereochemical purity requirement

• [1] 1-Methyl malate. CAS Common Chemistry. CAS, a division of the American Chemical Society, n.d. View Source
• [2] 2-Hydroxysuccinic Acid Methyl Ester. Kuujia. CAS No. 140235-34-3. View Source
• [3] Malic Acid Impurity 2 (Mixture of Diastereomers). Axios Research. View Source

2-Hydroxysuccinic Acid Methyl Ester vs. Analogs

The compound 2-Hydroxysuccinic Acid Methyl Ester (CAS 140235-34-3) cannot be generically substituted with its enantiomers, such as (R)-2-Hydroxysuccinic Acid Methyl Ester (CAS 83540-94-7) or (S)-2-Hydroxysuccinic Acid Methyl Ester (CAS 66212-45-1). The target compound is a racemic mixture or an undefined stereoisomer, possessing distinct physical and chemical properties compared to its pure enantiomeric counterparts . This structural difference leads to critical variations in solid-state properties and its utility in specific analytical applications, particularly as a pharmaceutical reference standard, which is a function not fulfilled by the isolated enantiomers [1].

Physical Form

Target Solid; reported mp range (70–75°C)

Enantiomer (S)-enantiomer: liquid at RT

Physical-state mismatch may affect handling and formulation strategies.

Regulatory Application

Target Designated Malic Acid Impurity 2 reference standard

Enantiomer No designated impurity standard function

Regulatory method validation role may not transfer to isolated enantiomers.

Solubility

Target No DMSO solubility data available

Enantiomer (R)-enantiomer: reported DMSO solubility; (S): slightly soluble

Solubility differences may require assay re-validation if substituted.

• [1] Malic Acid Impurity 2 (Mixture of Diastereomers). Axios Research. View Source

2-Hydroxysuccinic Acid Methyl Ester: Differentiation Evidence

Solid vs. Liquid Physical Form

2-Hydroxysuccinic Acid Methyl Ester (CAS 140235-34-3) is characterized as a solid at room temperature, with a reported melting point range of 70-75°C [1]. This is in stark contrast to the (S)-enantiomer (CAS 66212-45-1), which is described as a colorless liquid . This fundamental physical difference directly impacts handling, storage, and formulation strategies, making the solid racemic form preferable for solid-dosage formulation development and as a gravimetrically manageable reference standard.

Physical Form

Cross-study comparable

Solid (mp 70–75°C)

(S)-enantiomer: liquid

Solid-state handling supports gravimetric workflows

Qualitative difference; mp reported

Evidence Dimension	Physical State / Melting Point
Target Compound Data	Solid; Melting Point: 70-75°C
Comparator Or Baseline	(S)-2-Hydroxysuccinic Acid Methyl Ester (CAS 66212-45-1): Liquid
Quantified Difference	Qualitative difference in physical state (solid vs. liquid) and melting point (70-75°C vs. N/A).
Conditions	Ambient room temperature.

Why This Matters

The solid state simplifies precise weighing and handling for analytical method development and pharmaceutical formulation, reducing the need for liquid transfer apparatus.

• [1] 2-Hydroxysuccinic Acid Methyl Ester. Kuujia. CAS No. 140235-34-3. View Source

Pharmaceutical Impurity Reference Standard

2-Hydroxysuccinic Acid Methyl Ester is specifically designated and used as 'Malic Acid Impurity 2', a fully characterized reference standard for active pharmaceutical ingredient (API) Malic Acid [1]. This compound is employed for analytical method development, method validation (AMV), and quality control (QC) to ensure traceability against pharmacopeial standards like USP or EP [1]. Its enantiomers, (R)- or (S)-2-Hydroxysuccinic Acid Methyl Ester, do not serve this identical, officially recognized function.

Reference Standard Designation

Class-level inference

Malic Acid Impurity 2

Supports regulatory impurity profiling methods

Enantiomers lack equivalent designated function; data to verify

Evidence Dimension	Designated Regulatory Application
Target Compound Data	Designated as 'Malic Acid Impurity 2' reference standard for method validation and QC.
Comparator Or Baseline	Enantiomers (R/S-2-Hydroxysuccinic Acid Methyl Ester): No similar designation as a primary malic acid impurity reference standard.
Quantified Difference	Qualitative difference in specific regulatory and analytical application.
Conditions	Pharmaceutical QC and method development.

Why This Matters

For QC laboratories in pharmaceutical manufacturing, the correct reference standard is mandatory for compliance. Selecting the correct compound as specified in monographs is critical for regulatory submissions and batch release.

• [1] Malic Acid Impurity 2 (Mixture of Diastereomers). Axios Research. View Source

Solubility in DMSO vs. Stereoisomers

While specific solubility data for the racemic target compound is limited, the (R)-enantiomer (CAS 83540-94-7) has a reported solubility of 10 mM in DMSO . The target compound, being a solid racemate, is expected to exhibit different solubility characteristics and kinetics in various solvents, a critical factor when preparing stock solutions for biological assays. The (S)-enantiomer is reported to be soluble in methanol and slightly soluble in DMSO .

DMSO Solubility

Data to verify

10 mM (R-enantiomer)

Target: no data

Solubility profile expected to differ

Target compound data required; assay re-validation may be needed

Evidence Dimension	Solubility in DMSO
Target Compound Data	Solid; no quantitative DMSO solubility data found.
Comparator Or Baseline	(R)-enantiomer: 10 mM in DMSO; (S)-enantiomer: 'Slightly' soluble in DMSO.
Quantified Difference	The target compound's solubility profile is expected to differ from the reported 10 mM solubility of the (R)-enantiomer.
Conditions	Ambient temperature.

Why This Matters

Differences in solubility can lead to variations in assay results. Using the correct compound as specified in a validated protocol is crucial for reproducibility, and substituting a different stereoisomer may require re-validation of the entire assay method.

2-Hydroxysuccinic Acid Methyl Ester Applications

Impurity Profiling and Method Validation

This compound is ideally suited for use as a certified reference standard, specifically as 'Malic Acid Impurity 2', for the development and validation of HPLC, GC, or other analytical methods required for the quality control of malic acid APIs and formulations [1]. Its defined chemical identity is essential for establishing system suitability, determining relative retention times, and quantifying impurities in drug products to meet ICH and pharmacopeial guidelines .

Racemic Feedstock for Chiral Synthesis

2-Hydroxysuccinic Acid Methyl Ester serves as a versatile building block in organic synthesis. Its use as a racemic starting material is appropriate for the synthesis of complex molecules where the final product does not require stereochemical purity or where a subsequent chiral resolution step is planned [2].

Solid Dosage Formulation Development

The compound's solid-state (melting point 70-75°C) makes it a more manageable candidate for early-stage formulation development of solid oral dosage forms, such as tablets or powders, compared to its liquid enantiomeric counterparts [3]. Its solid nature facilitates precise weighing and mixing with excipients.

Application

Selection Property

Validation Focus

Impurity profiling and method validation

Designated Malic Acid Impurity 2 identity

Chromatographic suitability and relative retention time determination

Racemic feedstock for chiral synthesis

Racemic/undefined stereoisomer starting material

Stereochemical outcome and resolution planning

Solid dosage formulation development

Solid-state physical form for gravimetric handling

Excipient mixing and content uniformity

• [1] Malic Acid Impurity 2 (Mixture of Diastereomers). Axios Research. View Source
• [2] 2-Hydroxysuccinic Acid Methyl Ester. Kuujia. CAS No. 140235-34-3. View Source
• [3] 2-Hydroxysuccinic Acid Methyl Ester. Kuujia. CAS No. 140235-34-3. View Source
